

# Preventing the retraction of Entellan from the edges of the coverslip.

Author: BenchChem Technical Support Team. Date: December 2025



## Technical Support Center: Coverslipping with Entellan

This technical support center provides troubleshooting guidance and frequently asked questions to help researchers, scientists, and drug development professionals prevent the retraction of **Entellan** mounting medium from the edges of the coverslip.

## Troubleshooting Guide: Preventing Entellan Retraction

Issue: **Entellan** is pulling back from the edges of the coverslip after mounting.

This common issue can compromise the quality and longevity of your mounted specimens. Follow this step-by-step guide to diagnose and resolve the problem.



## Troubleshooting & Optimization

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Potential Cause	Recommended Solution
Insufficient Mounting Medium	The most common cause of retraction is an inadequate amount of Entellan. The space between the slide and the coverslip must be completely filled.[1] Solution: Apply a sufficient volume of Entellan to the slide or coverslip. A general guideline is to apply a thin line of the medium along the length of the coverslip, approximately 5mm from the edge.[2] The exact amount will vary depending on the size of the coverslip and the thickness of the tissue section.
Incorrect Viscosity	If Entellan is too viscous, it may not flow evenly to the edges of the coverslip. Conversely, if it has been over-diluted with xylene, it can be too thin and retract upon drying. Solution: Check the viscosity of your Entellan. It should flow readily from the applicator. If it is too thick, you can add a small amount of xylene to achieve the desired consistency.[3] Be cautious not to over-dilute. Ensure the bottle is recapped immediately after use to prevent solvent evaporation and thickening.
Incomplete Dehydration of Specimen	Entellan is a xylene-based mounting medium and is not compatible with water or alcohol.[3][4] Any residual moisture on the slide can prevent proper adhesion and lead to retraction. Solution: Ensure the specimen is thoroughly dehydrated through a series of graded alcohols and cleared with xylene immediately before coverslipping.[4] The slide should appear clear, with no milky or cloudy areas.
Improper Coverslipping Technique	The way the coverslip is applied can introduce issues that lead to retraction. Solution: Place one edge of the coverslip onto the slide and slowly lower it at an angle, allowing the Entellan

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	to spread evenly and push out any air bubbles. [5][6] Avoid dropping the coverslip flat onto the slide.
Air Bubbles	Trapped air bubbles can create voids that may contribute to the appearance of retraction at the edges.[1][7] Solution: Use a gentle and steady hand when applying the coverslip to minimize the introduction of air bubbles.[5] If bubbles do form, you can gently press on the coverslip with forceps to guide them to the edge.
Environmental Factors	Low humidity and high temperatures can accelerate the drying of Entellan, which may contribute to retraction if the medium is not able to spread fully before setting. Solution: Perform coverslipping in a well-ventilated area with moderate temperature and humidity. Avoid placing freshly coverslipped slides in a hot oven or on a slide warmer until the Entellan has fully set.

## **Frequently Asked Questions (FAQs)**

Q1: How much **Entellan** should I use for a standard 24x50 mm coverslip?

While there is no exact prescribed volume, a common technique is to apply a continuous line of **Entellan** along the length of the coverslip, about 5 mm from the edge.[2] The goal is to use enough medium to completely fill the space under the coverslip without significant excess leaking out.[1]

Q2: My Entellan seems very thick. Can I dilute it?

Yes, if your **Entellan** has become too viscous, you can dilute it by adding a small amount of xylene.[3] Add the xylene drop by drop and mix gently until you reach a consistency that flows easily. Avoid over-diluting, as this can also lead to retraction.

Q3: What is the difference between "Entellan" and "Entellan new"?



"Entellan" is a toluene-based mounting medium, while "Entellan new" is xylene-based.[3][8] They have different viscosity ranges, which may require slight adjustments to your technique. Always ensure your clearing agent is compatible with the solvent in your mounting medium.[4]

Q4: How long does Entellan take to dry?

The initial setting time for **Entellan** is approximately 20 minutes, allowing for safe handling of the slides.[9] However, for complete hardening and long-term storage or archiving, it is recommended to allow the slides to dry for 48-72 hours in a flat, well-ventilated area.[10]

Q5: Can I prevent retraction by sealing the edges of the coverslip?

While sealing the edges with a sealant like nail polish is a common practice for aqueous mounting media, it is generally not necessary for non-aqueous, setting media like **Entellan**. Proper application with a sufficient amount of medium should prevent retraction.

## **Quantitative Data**

The physical properties of **Entellan**, particularly its viscosity and refractive index, are critical for optimal performance.

Property	Entellan™	Entellan™ new
Solvent	Toluene	Xylene
Viscosity (at 20°C)	60 - 100 mPa·s[8]	250 - 600 mPa·s[3]
Refractive Index (at 20°C)	1.492 - 1.500[8]	1.490 - 1.500[3]

## **Experimental Protocols**

Protocol for Manual Coverslipping to Prevent **Entellan** Retraction

- Preparation:
  - Ensure the stained slide has been properly dehydrated through a series of graded alcohols (e.g., 70%, 95%, 100%).



- Clear the slide in at least two changes of xylene to ensure all alcohol is removed. The tissue should be transparent.[4]
- Work in a well-ventilated fume hood.
- Have clean, appropriately sized coverslips ready.

#### Application of Entellan:

- Remove a slide from the xylene bath and place it on a flat surface.
- Dispense a line of Entellan down the center of the slide or along one edge of the coverslip. The amount should be sufficient to cover the entire area under the coverslip.

#### Applying the Coverslip:

- Hold the coverslip at a 45-degree angle.
- Touch the bottom edge of the coverslip to the slide, adjacent to the Entellan.
- Slowly and steadily lower the coverslip onto the slide, allowing the Entellan to spread evenly and displace the air.[5]

#### Removing Air Bubbles:

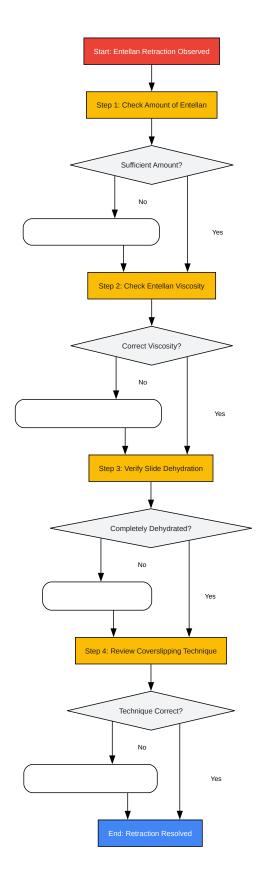
 If small air bubbles are present, gently apply pressure to the top of the coverslip with the tips of your forceps to guide them toward the edge.

#### Drying:

- Lay the slides flat in a slide tray.
- Allow the slides to dry in a well-ventilated area for at least 20 minutes before microscopic examination.[11]
- For long-term storage, allow the slides to dry for 48-72 hours to ensure the medium is fully hardened.[10]



## **Visualizations**



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Caption: Troubleshooting workflow for preventing **Entellan** retraction.

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- To cite this document: BenchChem. [Preventing the retraction of Entellan from the edges of the coverslip.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b012768#preventing-the-retraction-of-entellan-from-the-edges-of-the-coverslip]

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